

In-Depth Technical Guide: The Biological Activity of Imazamethabenz-methyl

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Compound of Interest

Compound Name: Etacelasil

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Introduction

Imazamethabenz-methyl, an active herbicidal ingredient, belongs to the imidazolinone chemical family. It is a selective, post-emergence herbicide effective against a variety of grass and broadleaf weeds in cereal crops.[1][2] This technical guide provides a comprehensive overview of the biological activity of imazamethabenz-methyl, including its mechanism of action, quantitative efficacy data, and detailed experimental protocols.

Physicochemical Properties

Imazamethabenz-methyl is a mixture of meta and para isomers.[3] Key physicochemical properties are summarized below.

Property	Value	Reference
Molecular Formula	C16H20N2O3	[3][4]
Molecular Weight	288.34 g/mol	[4]
CAS Number	81405-85-8	[3]
Appearance	Off-white powder	[3]
Melting Point	143 - 151 °C	[4]

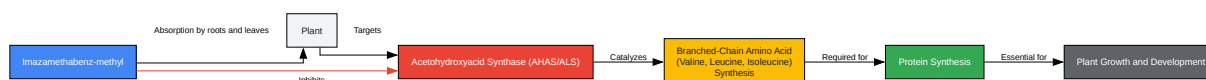
Biological Activity and Mechanism of Action

The primary biological activity of imazamethabenz-methyl is its herbicidal effect, which is achieved through the inhibition of a key enzyme in the biosynthesis of branched-chain amino acids in plants.

Mechanism of Action

Imazamethabenz-methyl is a systemic herbicide, absorbed through both the roots and leaves of the plant.[3][5] Its mode of action is the inhibition of acetohydroxyacid synthase (AHAS), also known as acetolactate synthase (ALS).[3][5][6] This enzyme is crucial for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine.[6]

The inhibition of AHAS leads to a deficiency in these essential amino acids, which in turn halts protein synthesis and cell division, ultimately resulting in plant death. The selectivity of imazamethabenz-methyl is attributed to the differential rates of metabolic de-esterification to the active parent acid in the target weed species versus the crop species.[2]



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Mechanism of action of Imazamethabenz-methyl.

Quantitative Data

Herbicidal Efficacy

Imazamethabenz-methyl is effective for the control of several economically important weed species in wheat, barley, and rye.[1]

Target Weed Species	Efficacy Level	Reference
Avena spp. (Wild oats)	Control	[1]
Apera spica-venti	Control	[1]
Poa trivialis	Control	[1]
Raphanus raphanistrum	Control	[1]
Brassica spp.	Control	[1]
Alopecurus myosuroides	Suppression	[1]
Galium aparine	Suppression	[1]
Polygonum convolvulus	Suppression	[1]
Fagopyrum tartaricum	Suppression	[1]

Toxicological Data

Test	Species	Value	Reference
Acute Oral LD50	Rat	>5000 mg/kg	[2]

Experimental Protocols

Determination of Imazamethabenz-methyl and its Acid Metabolite Residues in Soil

This protocol outlines the extraction and quantification of imazamethabenz-methyl and its primary metabolite from soil samples.

5.1.1 Principle

Residues of imazamethabenz-methyl and its acid metabolite (CL 263,840) are extracted from soil using acidic methanol followed by aqueous sodium hydroxide. The combined extracts are cleaned up using a C-18 reverse phase cartridge and an SCX cartridge. Quantification is performed by high-performance liquid chromatography (HPLC) with a UV detector.[7]

5.1.2 Reagents

- Methanol (HPLC grade)
- Deionized water
- Methylene chloride
- 0.05N Sodium hydroxide
- pH 3.5 Phosphate Buffer
- 6N Hydrochloric Acid
- 5% Sodium Hydroxide
- 5% Hydrochloric Acid
- 50% Methanol in water
- Imazamethabenz-methyl and CL 263 ,840 analytical standards

5.1.3 Extraction Procedure

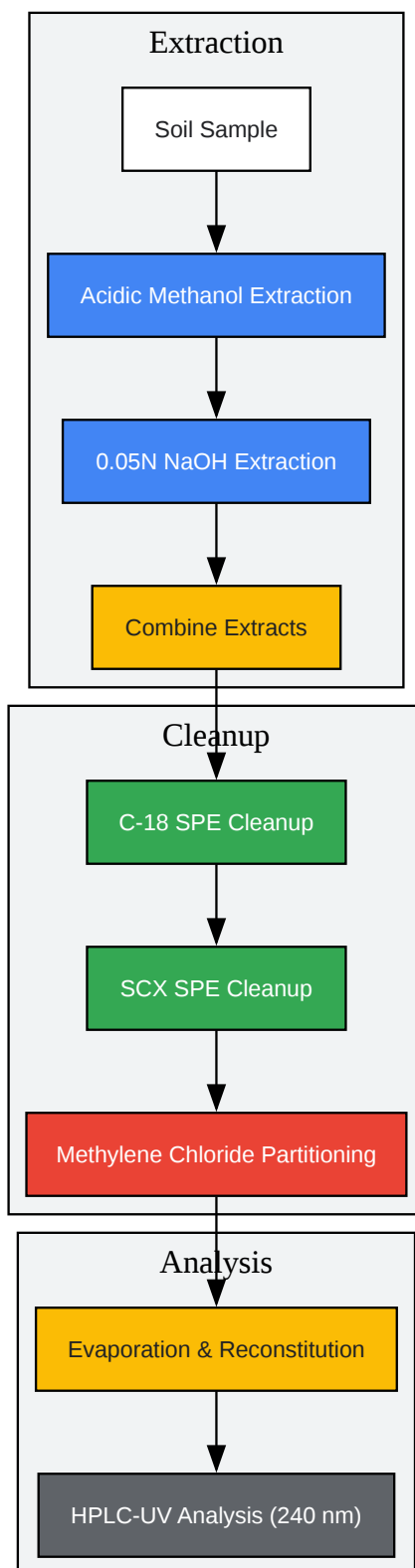
- Weigh a representative soil sample into a centrifuge bottle.
- Add acidic methanol and shake for a specified duration.
- Centrifuge the sample and decant the supernatant.
- Resuspend the soil pellet in 0.05N sodium hydroxide and shake.
- Centrifuge and combine the supernatant with the previous extract.
- Evaporate the methanol from the combined extracts.

5.1.4 Cleanup Procedure

- Condition a C-18 solid-phase extraction (SPE) cartridge with methanol followed by deionized water.
- Load the extract onto the C-18 cartridge.
- Wash the cartridge with deionized water.
- Elute the analytes with an appropriate solvent.
- Further purify the eluate using an SCX SPE cartridge.
- Elute the residues from the SCX cartridge and partition with methylene chloride.
- Evaporate the methylene chloride and reconstitute the residue in a known volume of water for HPLC analysis.

5.1.5 HPLC Analysis

- Instrument: HPLC system with a UV detector
- Column: C-18 reverse-phase column
- Mobile Phase: A suitable gradient of water and an organic solvent (e.g., acetonitrile or methanol)
- Detector Wavelength: 240 nm
- Quantification: Compare the peak heights of the analytes in the sample to those of external standards.



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Workflow for soil residue analysis of Imazamethabenz-methyl.

Conclusion

Imazamethabenz-methyl is a potent and selective herbicide that targets a fundamental metabolic pathway in susceptible plant species. Its efficacy is well-documented, and established analytical methods allow for the monitoring of its environmental fate. This guide provides core technical information for professionals engaged in research and development in the fields of agriculture and environmental science.

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- To cite this document: BenchChem. [In-Depth Technical Guide: The Biological Activity of Imazamethabenz-methyl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216580#cga-13586-compound-biological-activity]

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